

Ensuring complete dissolution of ER-27319 maleate for experiments

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Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B1671605

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Technical Support Center: ER-27319 Maleate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **ER-27319 maleate** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **ER-27319 maleate**?

A1: **ER-27319 maleate** is soluble in both water and dimethyl sulfoxide (DMSO).^{[1][2][3]} For cell culture experiments, it is common to first prepare a concentrated stock solution in DMSO.

Q2: What is the maximum concentration of **ER-27319 maleate** that can be achieved in these solvents?

A2: The maximum solubility of **ER-27319 maleate** is approximately 75 mM in water and 100 mM in DMSO.^{[1][2][3]}

Q3: I am observing precipitation when preparing my solution. What can I do?

A3: If you observe precipitation or phase separation during preparation, applying heat and/or sonication can help to facilitate complete dissolution.^[4]

Q4: Are there established protocols for preparing **ER-27319 maleate** for in vivo studies?

A4: Yes, for in vivo studies, specific formulations are recommended to ensure solubility and bioavailability. One such protocol involves a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4] Another option is to use 10% DMSO in a 20% SBE- β -CD solution in saline.[4]

Quantitative Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	75	29.71
DMSO	100	39.62

This data is based on a molecular weight of 396.17 g/mol for **ER-27319 maleate**.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

Materials:

- **ER-27319 maleate** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Weigh out the desired amount of **ER-27319 maleate** powder. For example, to prepare 1 mL of a 100 mM stock solution, you will need 39.62 mg.
- Add the appropriate volume of DMSO to the powder.

- Vortex the solution vigorously until the powder is completely dissolved.
- If the powder does not dissolve completely, you may warm the solution briefly in a water bath (not exceeding 37°C) or use a sonicator for short bursts until the solution is clear.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.[\[4\]](#)

Protocol 2: Preparation of a Working Solution for Cell Culture

Materials:

- 100 mM **ER-27319 maleate** stock solution in DMSO
- Appropriate cell culture medium

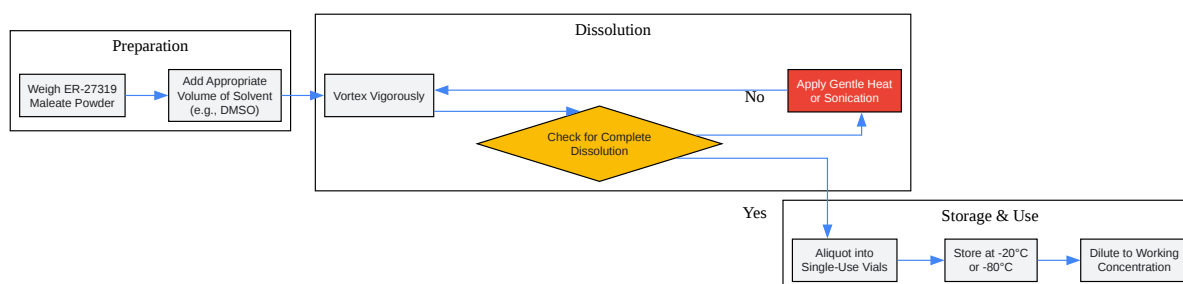
Procedure:

- Thaw a vial of the 100 mM stock solution.
- Dilute the stock solution directly into the cell culture medium to the desired final concentration. For example, to prepare 1 mL of a 100 µM working solution, add 1 µL of the 100 mM stock solution to 999 µL of cell culture medium.
- Mix the working solution thoroughly by gentle pipetting or inversion before adding it to your cells.

Troubleshooting Guide

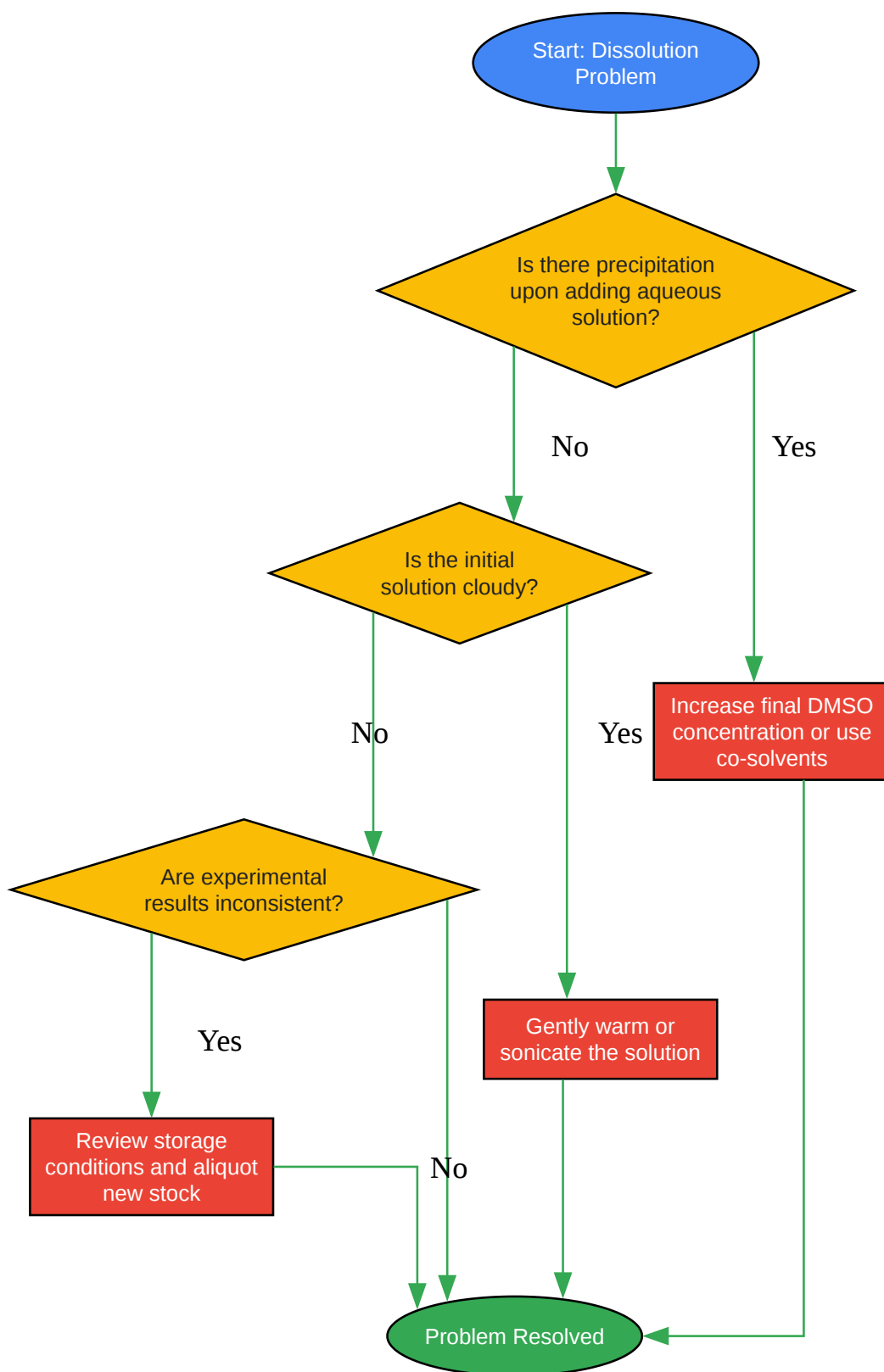
Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer or media	The final concentration of DMSO may be too low to maintain solubility.	Ensure the final DMSO concentration in your working solution is sufficient to keep ER-27319 maleate dissolved. If precipitation persists, consider using a co-solvent system as described for in vivo preparations.
Cloudy or hazy solution after vortexing	Incomplete dissolution.	Gently warm the solution in a water bath (up to 37°C) or use a sonicator for brief intervals until the solution clears. ^[4]
Inconsistent experimental results	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Aliquot stock solutions into single-use volumes and store them at -20°C or -80°C. ^[4] Avoid repeated freezing and thawing.

Visualizations



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Caption: Workflow for dissolving **ER-27319 maleate**.



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Caption: Troubleshooting dissolution issues with **ER-27319 maleate**.

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